

# Ethyl 2-[(chloroacetyl)amino]benzoate molecular structure and weight.

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## Compound of Interest

Compound Name:	<i>Ethyl 2-[(chloroacetyl)amino]benzoate</i>
Cat. No.:	B1267578

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## Ethyl 2-[(chloroacetyl)amino]benzoate: A Technical Overview

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed overview of **Ethyl 2-[(chloroacetyl)amino]benzoate**, a key intermediate in organic synthesis. The document outlines its molecular structure, physicochemical properties, and a representative synthetic protocol.

## Molecular and Physicochemical Properties

**Ethyl 2-[(chloroacetyl)amino]benzoate**, an ortho-substituted aromatic compound, possesses the molecular formula  $C_{11}H_{12}ClNO_3$ . Its properties are summarized in the table below.

Property	Value
Molecular Formula	$C_{11}H_{12}ClNO_3$
Molecular Weight	241.67 g/mol <a href="#">[1]</a> <a href="#">[2]</a>
IUPAC Name	ethyl 2-[(2-chloroacetyl)amino]benzoate
Synonyms	Ethyl 2-(2-chloroacetamido)benzoate

# Synthesis of Ethyl 2-[(chloroacetyl)amino]benzoate

The synthesis of **Ethyl 2-[(chloroacetyl)amino]benzoate** is typically achieved through the N-acylation of Ethyl 2-aminobenzoate (also known as ethyl anthranilate) with chloroacetyl chloride.

## Experimental Protocol

The following is a representative experimental protocol for the synthesis of **Ethyl 2-[(chloroacetyl)amino]benzoate**:

### Materials:

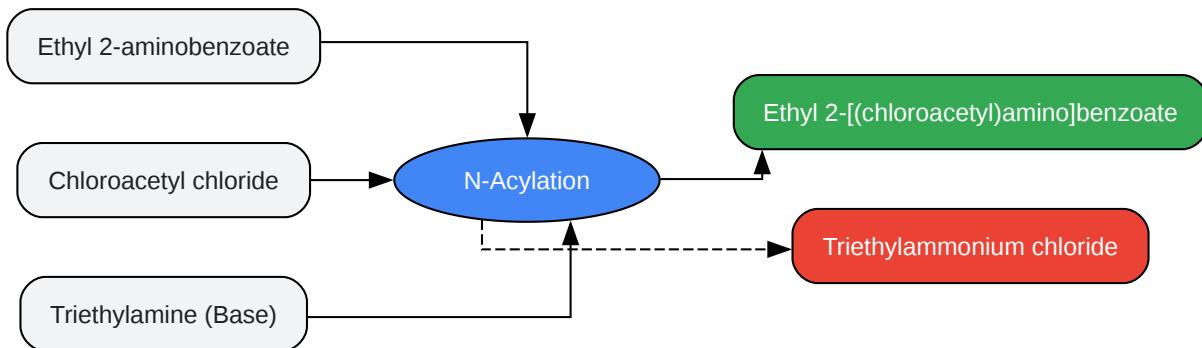
- Ethyl 2-aminobenzoate ( $C_9H_{11}NO_2$ )[\[3\]](#)[\[4\]](#)[\[5\]](#)
- Chloroacetyl chloride ( $C_2H_2Cl_2O$ )
- Triethylamine ( $Et_3N$ ) or other suitable base
- Acetone or other suitable aprotic solvent

### Procedure:

- In a round-bottom flask, dissolve Ethyl 2-aminobenzoate in acetone.
- Add triethylamine to the solution to act as a base and scavenger for the HCl byproduct.
- Cool the mixture in an ice bath.
- Slowly add chloroacetyl chloride dropwise to the stirred solution.
- After the addition is complete, allow the reaction to proceed at room temperature overnight.  
[\[6\]](#)
- Monitor the reaction progress using thin-layer chromatography (TLC).
- Upon completion, the reaction mixture is typically worked up by removing the solvent under reduced pressure. The residue is then purified, for example, by recrystallization or column chromatography, to yield the final product, **Ethyl 2-[(chloroacetyl)amino]benzoate**.

## Synthetic Pathway

The logical workflow for the synthesis of **Ethyl 2-[(chloroacetyl)amino]benzoate** is illustrated in the diagram below.



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Caption: Synthesis of **Ethyl 2-[(chloroacetyl)amino]benzoate**.

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## References

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